

CAS number and molecular weight of 2-Vinylphenyl acetate

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Compound of Interest

Compound Name: 2-Vinylphenyl acetate

Cat. No.: B1631519

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In-Depth Technical Guide: 2-Vinylphenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Vinylphenyl acetate**, a specific isomer of vinylphenyl acetate. Due to the limited availability of in-depth technical data for the 2-isomer, this document also draws contextual information from related compounds and general chemical principles. It is crucial to note that much of the readily available literature pertains to the 4-vinylphenyl acetate isomer, and care must be taken to distinguish between these compounds in experimental design and data interpretation.

Core Chemical and Physical Data

The fundamental chemical identifiers and properties of **2-Vinylphenyl acetate** are summarized below. This information is essential for procurement, handling, and experimental planning.

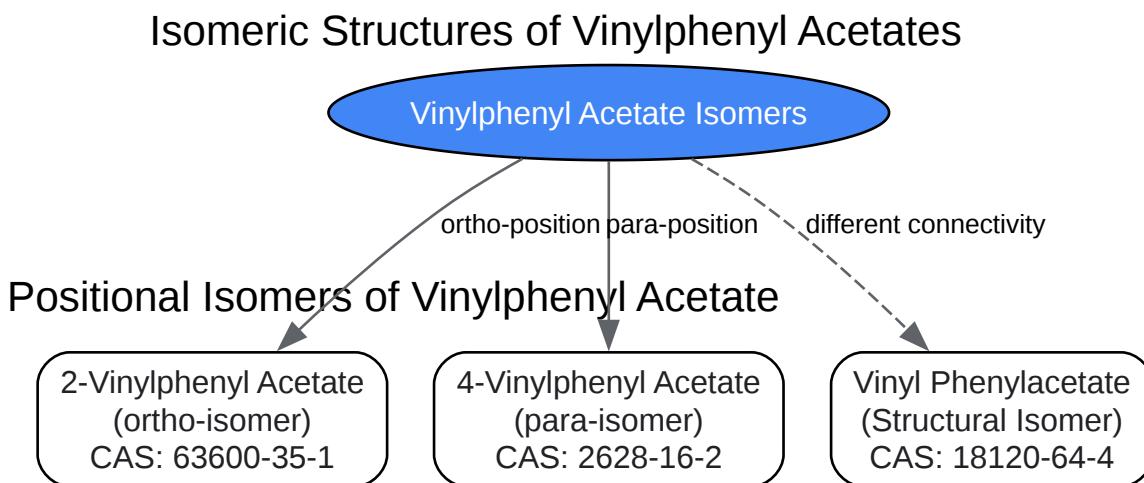
Property	Value	Source
CAS Number	63600-35-1	[1]
Molecular Formula	C10H10O2	[1]
Molecular Weight	162.19 g/mol	[1]
Synonyms	Acetic Acid 2-Vinylphenyl Ester, 2-Acetoxyxystyrene	

It is important to distinguish **2-Vinylphenyl acetate** from its isomers, which possess different chemical and physical properties and may behave differently in biological and chemical systems.

Isomer	CAS Number
2-Vinylphenyl acetate	63600-35-1
4-Vinylphenyl acetate	2628-16-2
Vinyl phenyl acetate	18120-64-4

Isomeric Distinction of Vinylphenyl Acetates

The following diagram illustrates the structural differences between **2-Vinylphenyl acetate** and its common isomer, 4-Vinylphenyl acetate, as well as the related compound, Vinyl phenyl acetate. Understanding these structural distinctions is critical for predicting reactivity and biological activity.



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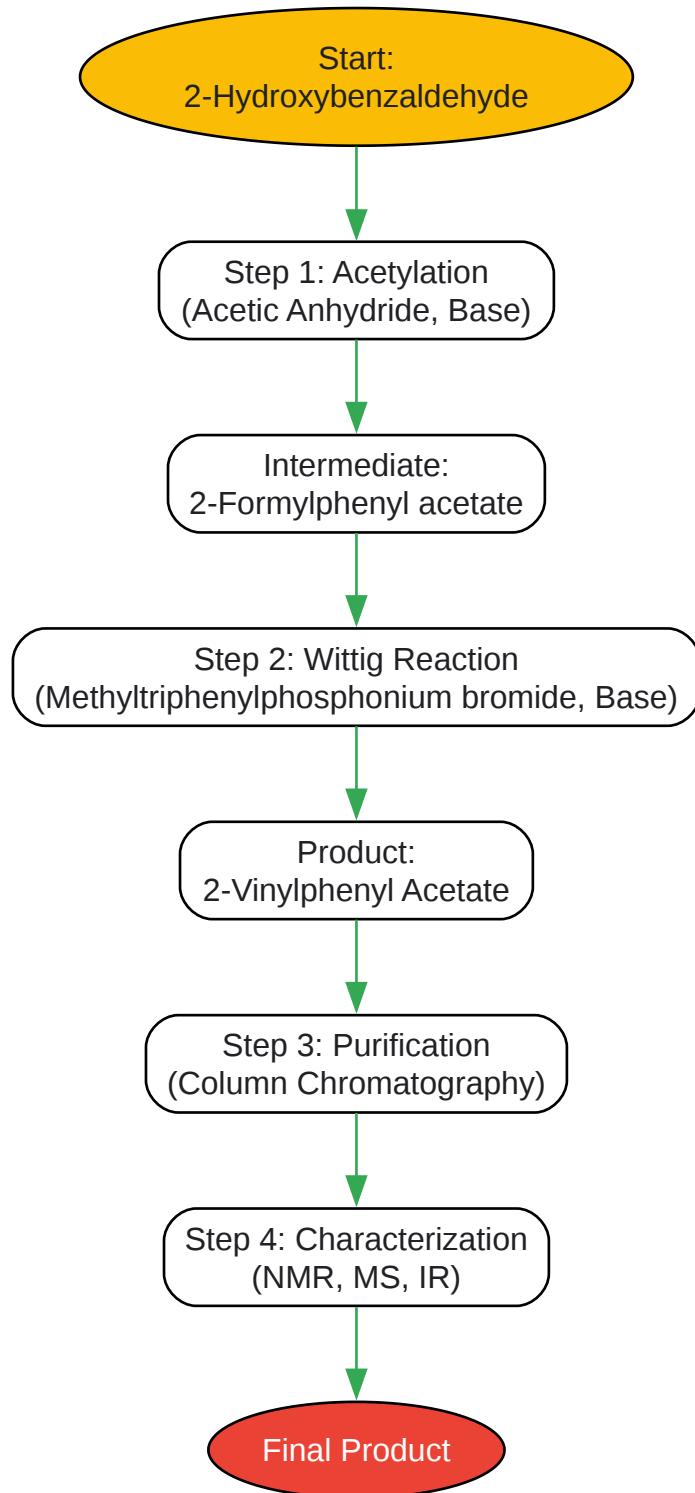
Caption: Structural relationship of **2-Vinylphenyl acetate** and its isomers.

Experimental Protocols: A Generalized Approach

Detailed experimental protocols specifically for **2-Vinylphenyl acetate** are not extensively documented in publicly available literature. However, a general workflow for its synthesis can be inferred from standard organic chemistry principles, particularly the esterification of a phenol and the subsequent manipulation of a related functional group to generate the vinyl moiety.

The diagram below outlines a logical, generalized workflow for the synthesis of a vinylphenyl acetate from a corresponding hydroxybenzaldehyde. This is a representative pathway and would require optimization for the specific synthesis of the 2-isomer.

Generalized Synthetic Workflow for Vinylphenyl Acetate



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Caption: A generalized synthetic workflow for vinylphenyl acetates.

Applications and Biological Activity

2-Vinylphenyl acetate is classified as a drug intermediate for the synthesis of various active compounds^[1]. However, specific details regarding its applications in drug development and its biological activity are not well-documented in the available literature.

In contrast, the broader class of vinyl acetate monomers and their polymers, such as ethylene-vinyl acetate (EVA), have established applications in the biomedical field. These include use in drug delivery systems and as materials with antimicrobial properties when combined with active agents. It is plausible that **2-Vinylphenyl acetate** could serve as a monomer for the creation of novel polymers with specific functionalities, though further research is required to explore this potential.

Conclusion

2-Vinylphenyl acetate is a distinct chemical entity with the CAS number 63600-35-1 and a molecular weight of 162.19 g/mol. While it is commercially available and identified as a drug intermediate, there is a notable lack of in-depth, publicly available research on its specific chemical properties, detailed experimental protocols, and biological activities. Researchers and drug development professionals should exercise caution and not conflate the properties and activities of **2-Vinylphenyl acetate** with its more extensively studied isomer, 4-Vinylphenyl acetate. The development of novel applications for **2-Vinylphenyl acetate** will necessitate foundational research to characterize its reactivity, polymerization potential, and biological effects.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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